

Technical Guide: Physicochemical Profiling of Disodium DL-Malate Hydrate

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Compound of Interest

Compound Name: Disodium dl-malate hydrate

CAS No.: 64887-73-6

Cat. No.: B1408499

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Executive Summary

Disodium DL-malate hydrate (CAS 676-46-0 for anhydrous/general) is the disodium salt of DL-malic acid, serving as a critical excipient in pharmaceutical and nutraceutical formulations. Distinguished by its high aqueous solubility and alkaline buffering capacity, it functions primarily as a pH modifier, chelating agent, and taste-masking agent. This guide provides a rigorous technical analysis of its physicochemical behavior, hydration states (hemihydrate vs. trihydrate), and standardized characterization protocols required for GMP-compliant workflows.

Molecular Architecture & Identity

Disodium DL-malate exists as a racemic mixture of the sodium salts of D- and L-malic acid. While often supplied commercially as "Disodium DL-Malate" with unspecified hydration, it commonly crystallizes as a hemihydrate (

) or trihydrate (

) depending on the crystallization conditions.

Chemical Identity Table[1]

Property	Specification
IUPAC Name	Disodium 2-hydroxybutanedioate hydrate
Common Name	Disodium DL-malate; Sodium malate
CAS Number	676-46-0 (General); 22798-10-3 (Specific DL-form)
Molecular Formula	
Molecular Weight	178.05 g/mol (Anhydrous); ~187.06 g/mol (Hemihydrate)
Stereochemistry	Racemic mixture (50:50 D/L enantiomers)
Appearance	White crystalline powder or granules

Structural Diagram & Dissociation

The following diagram illustrates the dissociation of Disodium Malate in an aqueous environment, highlighting its role as a conjugate base that drives alkalinization.



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Figure 1: Dissociation and hydrolysis pathway of Disodium Malate, demonstrating its mechanism of action as an alkalizing agent.

Physicochemical Profile

Solubility and Hygroscopicity

Disodium DL-malate is freely soluble in water due to the high ionic character of the dicarboxylate groups.

- Aqueous Solubility: > 500 mg/mL at 20°C.
- Hygroscopicity: The anhydrous form is hygroscopic and will readily absorb atmospheric moisture to form hydrates. Storage under controlled humidity (<60% RH) is critical to prevent caking.

pH and Buffering Capacity

As a salt of a strong base (NaOH) and a weak diprotic acid (Malic acid,

,

), aqueous solutions of disodium malate are alkaline.

- pH of 1% Solution: Typically 8.0 – 9.5.
- Buffer Region: Effective buffering capacity is observed when titrated with acid, particularly in the pH range of 4.0–6.0 (approaching).

Thermal Stability

Thermal analysis (TGA/DSC) distinguishes the hydrate forms:

- Dehydration: Hydrates release water between 110°C – 130°C.
 - Hemihydrate: Loss on Drying (LOD) .
 - Trihydrate: LOD .
- Decomposition: The anhydrous salt is stable up to , after which carbonization occurs.

Experimental Protocols (GMP-Aligned)

The following protocols are designed for the identification and characterization of Disodium DL-Malate raw material.

Protocol A: Hydration State Differentiation (Loss on Drying)

Objective: To distinguish between anhydrous, hemihydrate, and trihydrate forms.

- Preparation: Pre-weigh a clean, dry glass weighing bottle ().
- Sampling: Add approximately 1.0 g of the sample and weigh accurately ().
- Drying Cycle: Place the bottle in a convection oven at 130°C for 4 hours.
- Cooling: Transfer to a desiccator containing silica gel and allow to cool to room temperature.
- Measurement: Weigh the dried sample ().
- Calculation:
 - Acceptance Criteria: Anhydrous (<2%), Hemihydrate (2-7%), Trihydrate (20.5-23.5%).

Protocol B: Colorimetric Identification (Resorcinol Test)

Objective: Specific identification of the malate moiety.

- Solution Prep: Dissolve 0.5 g sample in 10 mL water (1:20 solution).
- Reaction: Mix 1 mL of sample solution with 3 mg resorcinol and 1 mL concentrated sulfuric acid in a test tube.
- Heating: Heat at 120°C–130°C for 5 minutes. (Caution: Use fume hood).

- Neutralization: Cool and dilute to 5 mL with water. Add 40% NaOH dropwise until alkaline.
- Observation: A pale blue fluorescence under UV light (365 nm) confirms the presence of malate.

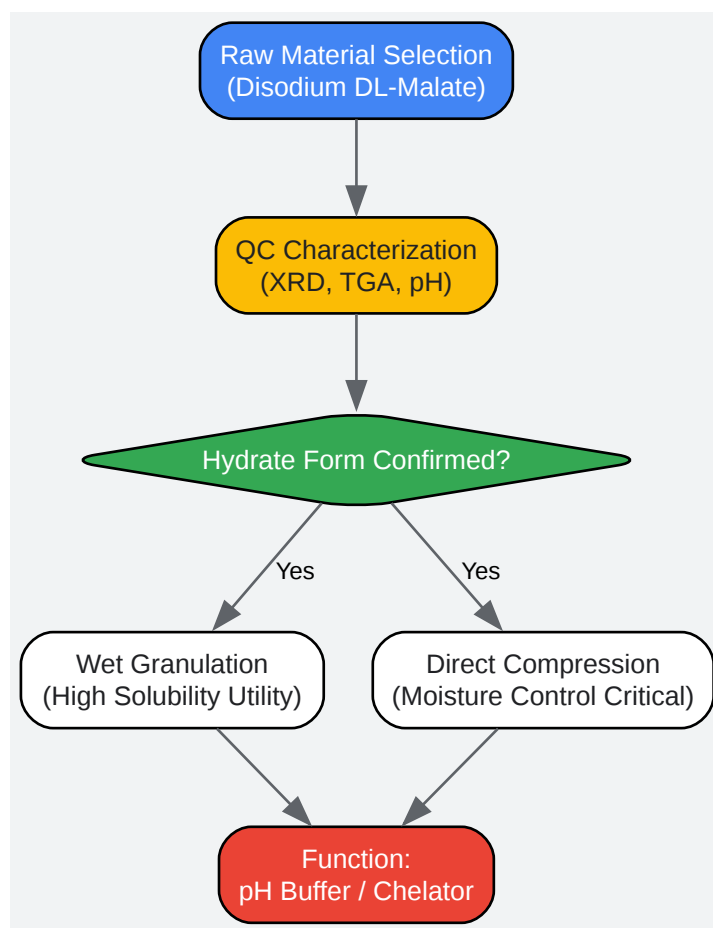
Protocol C: pH and Alkalinity Verification

Objective: Confirm the buffering nature and absence of excess free alkali.

- Dissolution: Dissolve 1.0 g of sample in 20 mL of freshly boiled and cooled distilled water (CO₂-free).
- Indicator Test: Add 2 drops of Phenolphthalein TS.
- Observation: The solution should turn pink (indicating pH > 8.2).
- Titration Limit: Add 0.4 mL of 0.1 N Sulfuric Acid.
- Result: The pink color should disappear. If color persists, the sample contains excess free alkali (e.g., unreacted).

Applications in Drug Development Formulation Workflow

Disodium malate is used to stabilize acid-labile Active Pharmaceutical Ingredients (APIs) or to adjust the pH of liquid formulations to a physiological range.



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Figure 2: Decision tree for incorporating Disodium Malate into solid dosage forms.

Specific Utility

- Chelation: The hydroxy-dicarboxylate structure effectively sequesters metal ions (e.g., Fe^{2+} , Cu^{2+}), preventing oxidative degradation of sensitive APIs.
- Taste Masking: Provides a "salty-tart" profile that masks bitter amine drugs better than simple chloride salts.

References

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Sources

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